

Comprehensive Technical Review: Norfloxacin Ecotoxicology in Aquatic Systems

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Norfloxacin

CAS No.: 70458-96-7

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Environmental Occurrence and Distribution

Norfloxacin (NOR), a third-generation fluoroquinolone antibiotic, has been **detected globally** in various aquatic environments due to its widespread use and environmental persistence. The following table summarizes its measured concentrations across different aquatic compartments:

Table 1: Global Environmental Concentrations of **Norfloxacin**

Environmental Compartment	Location	Concentration Range	Notes	Source
Surface Water	Global Average	~1 µg/L (average)	Maximum concentrations approach 10 µg/L	[1]
Coastal Regions (China)	Bohai Sea, Yellow Sea, East China Sea, South China Sea	0.311 µg/L (average), >0.9 µg/L (max)	Most commonly detected quinolone in the region	[1]

Environmental Compartment	Location	Concentration Range	Notes	Source
Urban Lake Water	Moon Lake, Ningbo, China	ND - 267.0 ng/L	Considered to have high ecological risk (RQ>1)	[2]
Marine Organisms	Nine species from Pearl River Delta, China	Max: 254.59 ng/g (wet weight)	-	[1]
Sediments	Pearl River Delta, China	1.88 - 11.20 ng/g (dry weight)	-	[1]
Sediments	Northern coast of the Persian Gulf	Max: 25.32 ng/g (dry weight)	-	[1]
Antarctic Waters	-	Average concentrations in µg/L	Confirming long-range transport	[1]

Its presence in pristine environments like **Antarctic waters** confirms its long-range transport potential and environmental persistence [1]. Due to continuous infusion into the environment, NOR exhibits "**pseudo-persistence**", leading to its classification as an emerging contaminant of concern [3] [4].

Ecotoxicological Effects on Aquatic Organisms

The toxicological impacts of NOR are multifaceted and have been observed across a wide spectrum of aquatic biota, from primary producers to fish.

Toxicity to Fish and Aquatic Invertebrates

Chronic exposure to NOR, even at environmentally relevant concentrations, can induce significant adverse effects, including transgenerational impacts.

Table 2: Observed Toxicological Effects of **Norfloxacin** on Aquatic Fauna

Organism	Exposure Scenario	Key Toxicological Endpoints	Citation
Marine Medaka (<i>Oryzias melastigma</i>) Full life-cycle & multigenerational (F0, F1, F2) • Concentration-dependent growth suppression (reduced body length). • Skeletal deformities in larvae and adults. • Impaired cartilage development and bone mineralization. • Transgenerational transmission of skeletal toxicity. [1] Zebrafish (<i>Danio rerio</i>) Embryonic exposure • Increased mortality and reduced hatching rates. • Neurodevelopmental toxicity . • Disturbed early skeletal development. [1] Carp (<i>Cyprinus carpio</i>) - Immunosuppressive effects . [1] Goldfish (<i>Carassius auratus</i>) - Increased gonadal DNA damage in males. [1] Daphnia magna & <i>Artemia salina</i> Exposure to polystyrene (PS) leachates (co-stressor) Higher mortality in <i>A. salina</i> ; elevated antioxidant enzyme activities at sublethal concentrations. [5]			

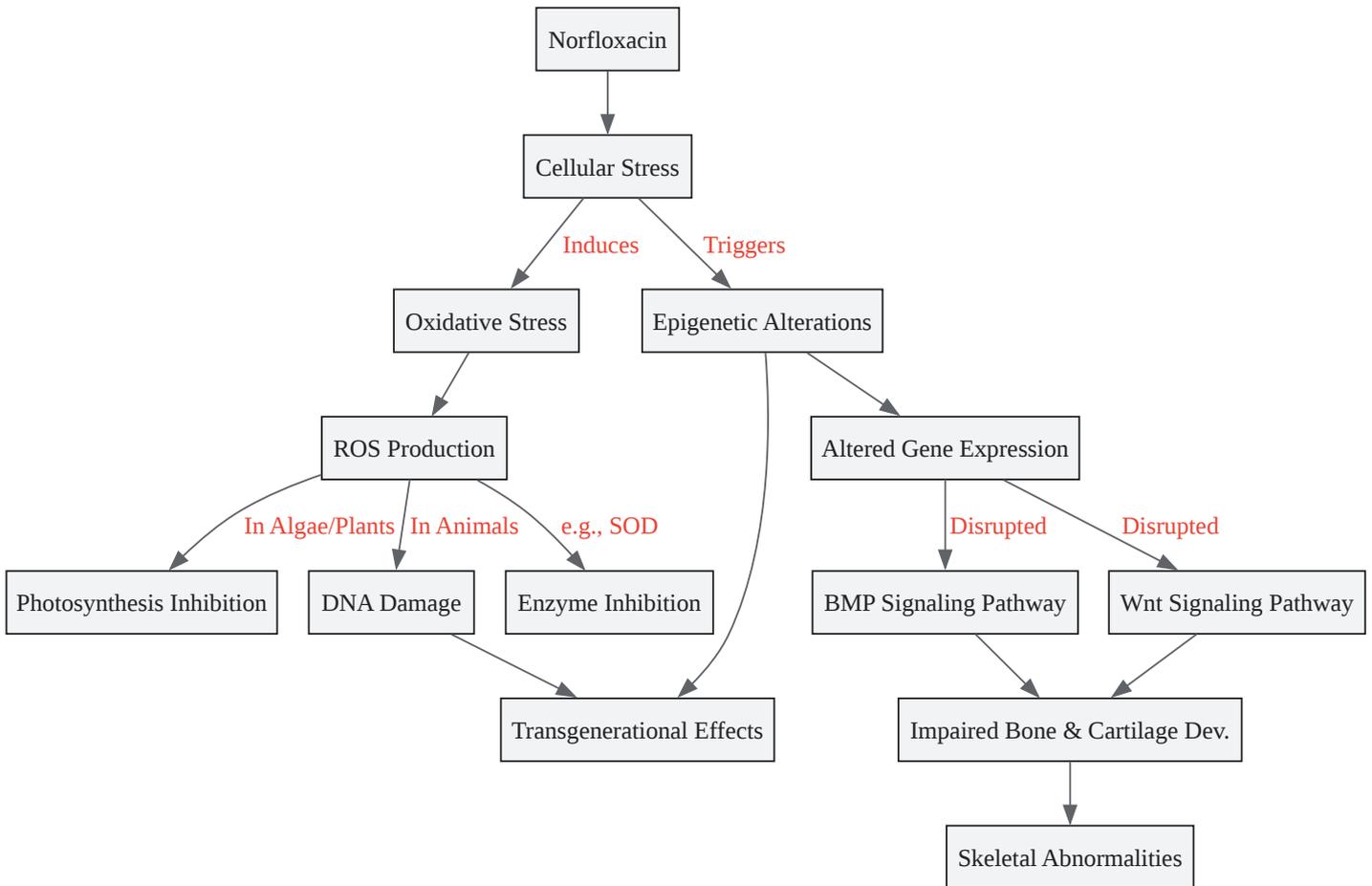
Toxicity to Algae and Aquatic Plants

Primary producers like algae and macrophytes are also vulnerable, with toxicity often linked to disruptions in photosynthetic machinery.

- **Marine Diatoms** (*Skeletonema costatum*): Exposure to high concentrations of NOR and other quinolones inhibits algal growth by **impairing photosynthesis** and **inducing oxidative stress** [5].
- **Duckweed** (*Lemna minor*): Used as a bioindicator, this macrophyte shows toxicity from NOR and its degradation products, assessed through reductions in **frond number, chlorophyll content, photosynthetic efficacy**, and increased **Reactive Oxygen Species (ROS)** production [6].

Molecular Mechanisms of Toxicity

Integrated proteomic and epigenetic analyses, particularly from multi-generational studies in marine medaka, have elucidated key pathways underlying NOR's toxicity.



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*Diagram 1: Key molecular pathways of **norfloxacin** toxicity in aquatic organisms, showing how initial cellular stress leads to specific physiological outcomes like skeletal deformities and transgenerational effects.*

The **bone morphogenetic protein (BMP)** and **Wnt signaling pathways** are critically involved in regulating bone and cartilage development. Disruption of these conserved pathways provides a mechanistic explanation

for the skeletal abnormalities observed in multiple fish species [1].

Interaction with Other Contaminants and Ecosystem Processes

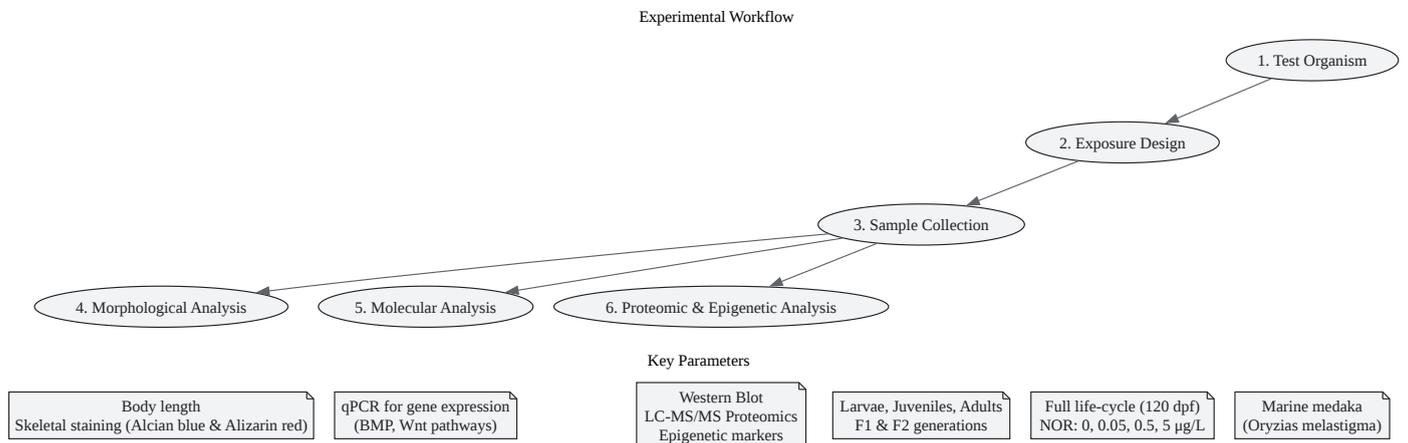
NOR does not exist in isolation in the environment, and its interactions with other pollutants can alter its effects and the fate of other chemicals.

- **Influence on Herbicide Persistence:** NOR can significantly **inhibit the dissipation** of common herbicides like simazine, atrazine, and acetochlor in sediment and water-sediment microcosms. This leads to **lengthened half-lives** and **enhanced residues** of these herbicides, thereby increasing their environmental persistence and associated risks [7].
- **Impact on Water Treatment Biofilms:** In rotating biological contactor (RBC) systems used for treating polluted river water, NOR exposure negatively affects microbial communities. It reduces microbial diversity and richness, lowers **VSS/TSS ratio** and **TTC-dehydrogenase activity**, and stimulates the secretion of **extracellular polymeric substances (EPS)** as a microbial defense mechanism. This can compromise the efficiency of biological wastewater treatment processes, particularly for **nitrogen and phosphorus removal** [3].

Experimental Protocols for Ecotoxicological Assessment

Multi-Generational Fish Skeletal Toxicity Assay

This protocol is adapted from the study on marine medaka (*Oryzias melastigma*) [1].



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Diagram 2: Experimental workflow for multi-generational fish skeletal toxicity assay.

- **Test Organism:** Marine medaka (*Oryzias melastigma*). Select fertilized eggs at the blastula stage.
- **Exposure Design:**
 - **Chemicals:** **Norfloracin** (analytical standard).
 - **Concentrations:** Environmentally relevant concentrations (e.g., 0, 0.05, 0.5, and 5 µg/L).
 - **Duration:** Full life-cycle exposure (e.g., 120 days post-fertilization) for the parental (F0) generation.
 - **Conditions:** Maintain standard laboratory conditions (salinity, temperature, photoperiod) with semi-static renewal of test solutions.
- **Sample Collection:**
 - Collect larvae, juveniles, and adult fish at predetermined time points.

- Raise the F1 and F2 generations under the same exposure conditions to assess transgenerational effects.
- **Morphological Analysis:**
 - **Growth Metrics:** Measure body length and weight.
 - **Skeletal Staining:** Use a double-staining protocol with Alcian Blue (for cartilage) and Alizarin Red (for bone) to visualize and quantify skeletal abnormalities, including spinal curvature and craniofacial deformities.
- **Molecular Analysis:**
 - **Gene Expression:** Analyze the expression of genes related to skeletal development (e.g., in BMP and Wnt signaling pathways) using qPCR.
 - **Protein Expression:** Use Western Blotting to confirm changes in key protein levels.
- **Proteomic and Epigenetic Analysis:**
 - Utilize LC-MS/MS for Tandem Mass Tag (TMT)-based quantitative proteomics to identify differentially expressed proteins.
 - Integrate with epigenetic analyses (e.g., DNA methylation) to explore mechanisms of transgenerational inheritance.

Phytotoxicity Assessment Using Duckweed (*Lemna minor*)

This protocol is adapted from studies evaluating toxicity in aquatic plants [6].

- **Test Organism:** *Lemna minor* (Duckweed). Use healthy, axenic cultures from a single colony.
- **Exposure Design:**
 - Prepare NOR solutions and/or its degradation mixtures post-oxidation.
 - Include metal cations (e.g., Na⁺, Fe²⁺, Cu²⁺) if investigating co-factor effects.
 - Use standardized growth media (e.g., Steinberg medium) and controlled environmental conditions (light, temperature).
- **Endpoint Measurements:**
 - **Growth Inhibition:** Count frond number every 2-3 days over a 7-day exposure.
 - **Chlorophyll Content:** Extract and measure chlorophyll *a* and *b* spectrophotometrically.
 - **Photosynthetic Efficiency:** Measure chlorophyll fluorescence parameters (e.g., Fv/Fm) using a PAM fluorometer.
 - **Oxidative Stress:** Quantify Reactive Oxygen Species (ROS) production using fluorescent probes (e.g., H₂DCFDA).

Conclusion and Future Perspectives

Norfloxacin poses a significant and multi-faceted threat to aquatic ecosystems. Its environmental persistence, ability to induce transgenerational toxic effects—particularly skeletal deformities via disruption of key signaling pathways—and potential to alter the fate of co-pollutants underscore its complex ecological risks. Future research should prioritize:

- **Investigating Mixture Toxicity:** More studies are needed on the combined effects of NOR with other prevalent contaminants, such as microplastics and heavy metals [5] [4].
- **Advanced Treatment Technologies:** Developing and optimizing efficient, cost-effective degradation methods like catalytic membrane bioreactors and advanced oxidation processes to remove NOR and mitigate its toxicity before environmental discharge [6] [4].
- **Field-Validated Risk Assessment:** Translating laboratory findings to complex natural environments through mesocosm studies and robust monitoring programs to refine ecological risk assessments.

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To cite this document: Smolecule. [Comprehensive Technical Review: Norfloxacin Ecotoxicology in Aquatic Systems]. Smolecule, [2026]. [Online PDF]. Available at:

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